

# An In-depth Technical Guide to the Physical Characteristics of (Z)-4-Hexenal

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## Compound of Interest

Compound Name: 4-Hexenal

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of (Z)-4-Hexenal. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and related fields.

## Introduction

(Z)-4-Hexenal, also known as cis-4-Hexenal, is a volatile organic compound belonging to the aldehyde class of molecules. It is recognized for its characteristic fresh, green, and grassy aroma and is found as a natural volatile component in various plants, including onions.<sup>[1][2]</sup> Its chemical structure consists of a six-carbon chain with a cis-configured double bond between the fourth and fifth carbon atoms and a terminal aldehyde functional group.

## Quantitative Physical Characteristics

The following table summarizes the key quantitative physical and chemical properties of (Z)-4-Hexenal, compiled from various sources.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O	[1][3][4]
Molecular Weight	98.14 g/mol	[3][5][6]
Boiling Point	125.00 to 129.00 °C @ 760.00 mm Hg 73.00 to 75.00 °C @ 100.00 mm Hg 127.17 °C @ 760 mmHg	[3][4][5]
Melting Point	-78 °C (estimate)	[6]
Density	0.958-0.971 g/cm <sup>3</sup> 0.828 g/cm <sup>3</sup>	[3][5][6]
Refractive Index	1.428-1.432 @ 20.00 °C 1.422	[3][5][7]
Flash Point	17.78 °C (64.00 °F) TCC	[4][5]
Water Solubility	Slightly soluble 5261 mg/L @ 25 °C (estimated)	[3][5]
Solubility in Organic Solvents	Soluble in ethanol, ethers, and most fixed oils	[3][7]
Vapor Pressure	11.264 mmHg at 25°C	[4][8]
logP	1.64	[6][9]

## Qualitative Physical Characteristics

- Physical State: (Z)-4-Hexenal is a colorless to pale yellow liquid at room temperature.[1][3]
- Odor Profile: It possesses a strong, characteristic green and grassy odor.[1]

## Experimental Protocols

Detailed experimental protocols for the determination of the physical characteristics of (Z)-4-Hexenal are crucial for quality control and research purposes. Below are generalized methodologies for key experiments.

### 4.1. Determination of Boiling Point

The boiling point of a volatile aldehyde like (Z)-**4-Hexenal** can be determined using a micro-boiling point or distillation method.

- Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.
- Apparatus: A small-scale distillation apparatus or a Thiele tube setup, a calibrated thermometer, a heating mantle or oil bath, and a capillary tube.
- Procedure (Thiele Tube Method):
  - A small amount of (Z)-**4-Hexenal** is placed in a small test tube.
  - A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample.
  - The test tube is attached to a thermometer and immersed in a Thiele tube containing mineral oil.
  - The Thiele tube is gently heated, causing a stream of bubbles to emerge from the open end of the capillary tube.
  - The heat is removed, and the temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[\[10\]](#)

#### 4.2. Determination of Density

The density of liquid (Z)-**4-Hexenal** can be measured using a pycnometer or a digital density meter.

- Principle: Density is defined as the mass of a substance per unit volume.
- Apparatus: A pycnometer of a known volume, an analytical balance, and a temperature-controlled water bath.
- Procedure (Pycnometer Method):
  - The empty pycnometer is accurately weighed.

- The pycnometer is filled with (Z)-**4-Hexenal**, ensuring no air bubbles are present, and the excess liquid is removed.
- The filled pycnometer is brought to a constant temperature in a water bath.
- The filled pycnometer is weighed again.
- The density is calculated by dividing the mass of the liquid (filled weight - empty weight) by the known volume of the pycnometer.[\[1\]](#)[\[11\]](#)

#### 4.3. Determination of Refractive Index

The refractive index, a measure of how light propagates through the substance, is a characteristic property.

- Principle: The refractive index is the ratio of the speed of light in a vacuum to the speed of light in the substance.
- Apparatus: An Abbe refractometer and a constant temperature water bath.
- Procedure:
  - The refractometer is calibrated using a standard of known refractive index.
  - A few drops of (Z)-**4-Hexenal** are placed on the prism of the refractometer.
  - The prism is closed, and the temperature is allowed to equilibrate.
  - The light source is adjusted, and the eyepiece is focused until the dividing line between the light and dark fields is sharp.
  - The refractive index is read from the instrument's scale.[\[3\]](#)[\[12\]](#)

#### 4.4. Determination of Solubility in Water

A qualitative or quantitative determination of solubility can be performed.

- Principle: Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.
- Apparatus: Test tubes, vortex mixer, and analytical balance (for quantitative analysis).
- Procedure (Qualitative):
  - A small, measured amount of (Z)-**4-Hexenal** is added to a test tube containing a known volume of water.
  - The mixture is vigorously agitated using a vortex mixer.
  - The mixture is allowed to stand and observed for the presence of a single phase (soluble) or two distinct phases (insoluble/slightly soluble).[\[7\]](#)[\[9\]](#)

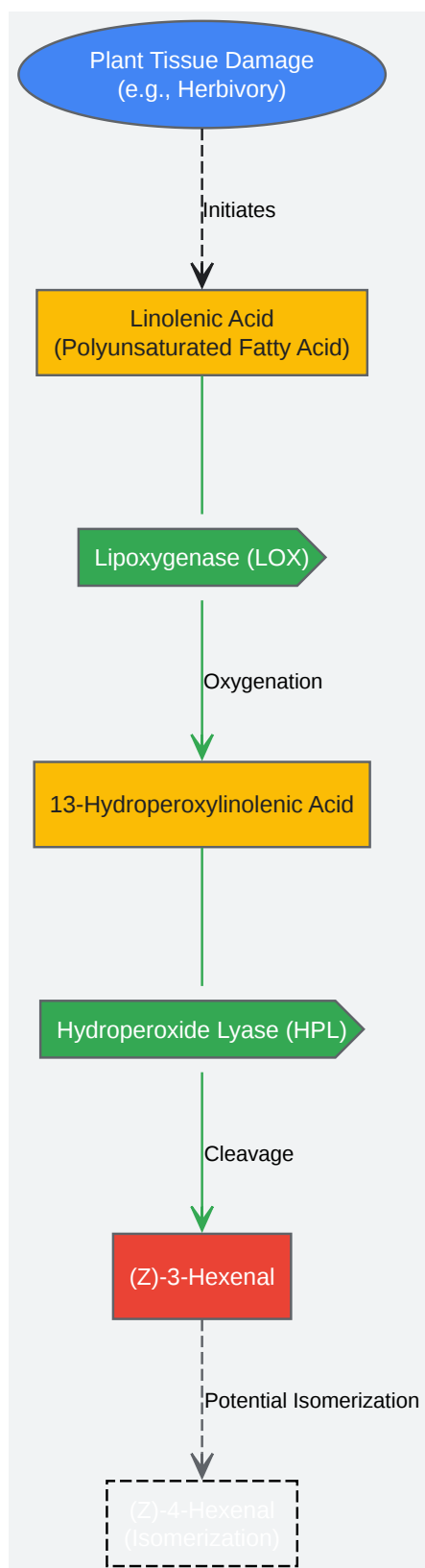
#### 4.5. Spectroscopic Analysis

Spectroscopic methods are essential for the structural confirmation and purity assessment of (Z)-**4-Hexenal**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: The proton NMR spectrum provides information about the chemical environment of the hydrogen atoms. The aldehyde proton of (Z)-**4-Hexenal** is expected to appear as a highly deshielded signal (around 9-10 ppm). Protons adjacent to the double bond and the carbonyl group will also show characteristic chemical shifts and coupling patterns.[\[13\]](#)[\[14\]](#)
  - $^{13}\text{C}$  NMR: The carbon NMR spectrum will show a characteristic signal for the carbonyl carbon in the downfield region (around 190-200 ppm).[\[15\]](#)
- Mass Spectrometry (MS):
  - Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. For aldehydes, derivatization with agents like O-(2,3,4,5,6-pentafluorobenzyl)hydroxylamine (PFBHA) or 2,4-dinitrophenylhydrazine (DNPH) is often employed to improve analysis by Gas Chromatography-Mass Spectrometry (GC-MS).[\[4\]](#)[\[16\]](#)[\[17\]](#)

## Biosynthesis Pathway

(Z)-**4-Hexenal**, as a C6-aldehyde or "green leaf volatile," is biosynthesized in plants through the lipoxygenase (LOX) pathway. This pathway is typically initiated by tissue damage. While the specific pathway for (Z)-**4-Hexenal** is not as extensively studied as that for its isomer, (Z)-3-hexenal, the general mechanism is understood to be similar.



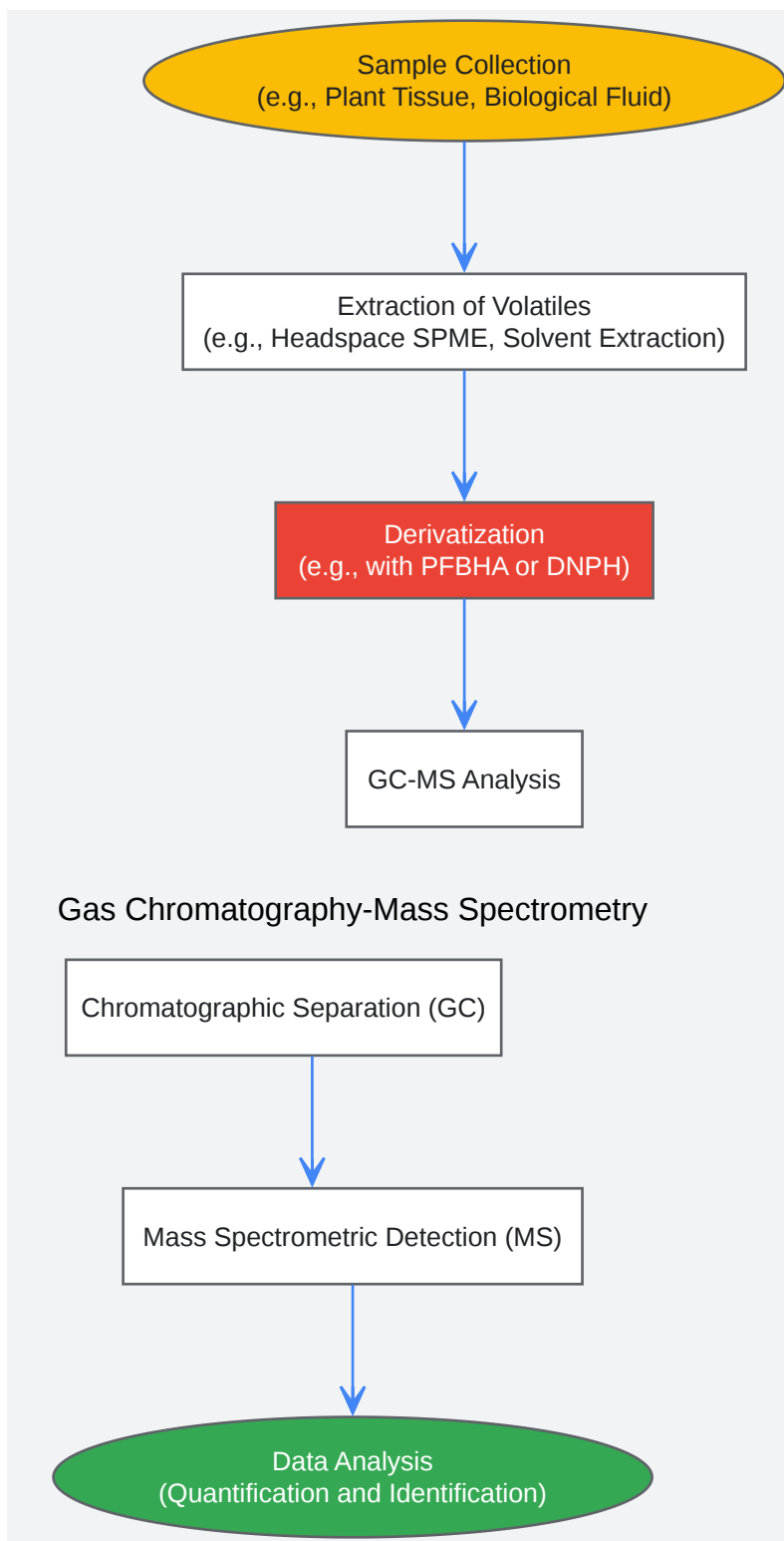
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Caption: Biosynthesis of C6-aldehydes via the Lipxygenase (LOX) pathway.

## Experimental Workflow for Aldehyde Analysis

The analysis of volatile aldehydes like (Z)-**4-Hexenal** from a sample matrix typically involves extraction, derivatization, and chromatographic separation coupled with mass spectrometric detection.





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